

Application Notes and Protocols: Preparation of L-Tyrosine Disodium Dihydrate Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tyrosine disodium dihydrate

Cat. No.: B1142380

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

L-Tyrosine is a non-essential amino acid crucial for various biological processes, including protein synthesis, and as a precursor for the biosynthesis of catecholamine neurotransmitters, melanin, and thyroid hormones.[1] Its low solubility in aqueous solutions at neutral pH presents a challenge in cell culture and other research applications.[2] The disodium dihydrate salt of L-Tyrosine offers significantly improved solubility, making it the preferred form for preparing concentrated stock solutions. This document provides a detailed protocol for the preparation, sterilization, and storage of an **L-Tyrosine Disodium Dihydrate** stock solution for research use.

Quantitative Data Summary

The following table summarizes the key quantitative data for **L-Tyrosine Disodium Dihydrate**.

| Property | Value | References |
|-----------------------------|--|------------|
| Molecular Formula | $\text{C}_9\text{H}_9\text{NNa}_2\text{O}_3 \cdot 2\text{H}_2\text{O}$ | [3][4] |
| Molecular Weight | 261.19 g/mol | [3][4] |
| Appearance | Off-white to light tan powder | [3] |
| Solubility in Water | 100 mg/mL | [5][6] |
| pH of 1% Solution | 10.5 - 11.5 | [3][4] |
| Storage Temperature (Solid) | Room Temperature or 2-8°C | [3][4] |
| Storage of Aqueous Solution | Recommended for single-day use | [1] |

Experimental Protocol: Preparation of a 100 mg/mL L-Tyrosine Disodium Dihydrate Stock Solution

This protocol details the steps for preparing a sterile 100 mg/mL stock solution of **L-Tyrosine Disodium Dihydrate**.

3.1. Materials

- **L-Tyrosine Disodium Dihydrate** (CAS: 122666-87-9)
- Sterile, high-purity water (e.g., cell culture grade, distilled, or deionized water)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Equipment

- Analytical balance
- Weighing paper or boat
- Spatula
- Vortex mixer or magnetic stirrer with stir bar
- Laminar flow hood or biological safety cabinet

3.3. Procedure

- Preparation: In a laminar flow hood, aseptically handle all sterile materials.
- Weighing: Carefully weigh the desired amount of **L-Tyrosine Disodium Dihydrate** powder. For example, to prepare 10 mL of a 100 mg/mL solution, weigh 1.0 g of the powder.
- Dissolution:
 - Aseptically transfer the weighed powder into a sterile conical tube.
 - Add the desired volume of sterile, high-purity water. For a 100 mg/mL solution, add water to bring the final volume to 10 mL.
 - Securely cap the tube and vortex or use a magnetic stirrer until the powder is completely dissolved. The solution should be clear and may have a pale yellow appearance.^{[3][4]}
- pH Check (Optional): The inherent pH of the dissolved **L-Tyrosine Disodium Dihydrate** solution will be alkaline (pH 10.5-11.5).^{[3][4][7]} For most cell culture applications where the stock solution is diluted significantly, pH adjustment is not necessary as the media buffer will compensate. If the experimental design is sensitive to pH changes, the pH of the final working solution should be verified.
- Sterilization:
 - Draw the solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.

- Filter-sterilize the solution into a new sterile conical tube.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes in sterile cryovials or microcentrifuge tubes. This minimizes contamination and degradation from repeated freeze-thaw cycles.
 - While some sources recommend storing the solid at room temperature, it is good practice to store the prepared stock solution at -20°C for long-term use.^{[3][4][8]} It is important to note that some suppliers advise against storing aqueous solutions for more than one day, suggesting fresh preparation is optimal.^[1]

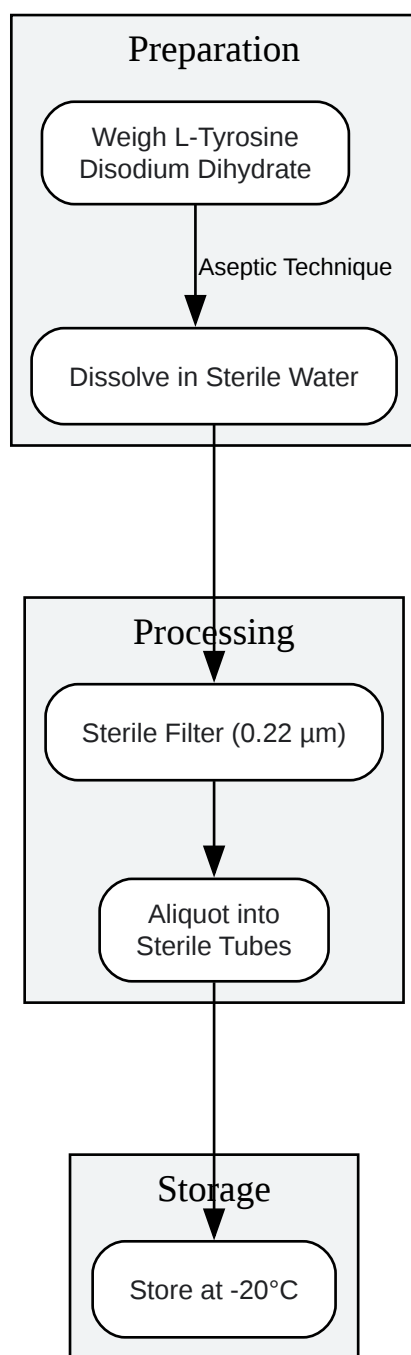
3.4. Safety Precautions

- **L-Tyrosine Disodium Dihydrate** may cause skin and serious eye irritation.^{[9][10]}
- Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling the powder and solutions.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.

Visualizations

4.1. Experimental Workflow

The following diagram illustrates the workflow for preparing a sterile **L-Tyrosine Disodium Dihydrate** stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for stock solution preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. researchgate.net [researchgate.net]
- 3. usbio.net [usbio.net]
- 4. rpicorp.com [rpicorp.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. L-Tyrosine disodium salt - LKT Labs [lktlabs.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. agscientific.com [agscientific.com]
- 9. Thermo Scientific Chemicals L-Tyrosine disodium salt dihydrate 100 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 10. Tyrosine disodium dihydrate | C₉H₁₃NNa₂O₅ | CID 71587456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of L-Tyrosine Disodium Dihydrate Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1142380#protocol-for-preparing-tyrosine-disodium-dihydrate-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com